

Application Notes and Protocols: 5(6)-Carboxy-eosin in Fluorescence Microscopy

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Compound of Interest

Compound Name: 5(6)-Carboxy-eosin

Cat. No.: B15556450

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5(6)-Carboxy-eosin is a versatile fluorescent dye belonging to the xanthene class, characterized by its bright green fluorescence and a reactive carboxylic acid group. This functional group allows for its conjugation to a wide array of biomolecules, making it a valuable tool in fluorescence microscopy for visualizing cellular structures, tracking molecules, and probing physiological parameters. Its utility is further expanded by its pH-sensitive fluorescence and its properties as a photosensitizer. These application notes provide detailed protocols and quantitative data for the effective use of **5(6)-Carboxy-eosin** in various fluorescence microscopy applications.

Photophysical and Chemical Properties

A comprehensive understanding of the photophysical properties of **5(6)-Carboxy-eosin** is crucial for designing and interpreting fluorescence microscopy experiments. The following table summarizes key quantitative data for the dye.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~522 nm	
Emission Maximum (λ_{em})	~545 nm	
Molar Extinction Coefficient (ϵ)	~83,000 $\text{cm}^{-1}\text{M}^{-1}$ at pH 9.0	
Quantum Yield (Φ)	High (similar to fluorescein, ~0.9)	
pKa	~3.5 - 4.5	
Solubility	Soluble in DMSO and aqueous buffers at pH > 6	
Molecular Weight	682.08 g/mol	

Key Applications & Protocols

Intracellular pH Measurement

The fluorescence intensity of **5(6)-Carboxy-eosin** is sensitive to pH, making it a useful indicator for measuring intracellular pH (pHi). For intracellular applications, its membrane-permeant diacetate form, **5(6)-Carboxy-eosin** diacetate, is often used. Once inside the cell, intracellular esterases cleave the acetate groups, trapping the fluorescent and pH-sensitive form of the dye.

Experimental Protocol: Ratiometric Measurement of Intracellular pH

This protocol outlines the steps for loading cells with **5(6)-Carboxy-eosin** diacetate and performing ratiometric fluorescence imaging to determine pHi. Ratiometric imaging corrects for variations in dye concentration, cell path length, and excitation intensity.

Materials:

- **5(6)-Carboxy-eosin** diacetate
- Pluronic F-127

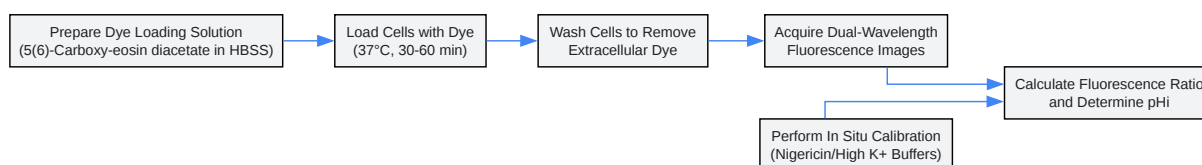
- DMSO
- Hanks' Balanced Salt Solution (HBSS) or other suitable physiological buffer
- Calibration buffers of known pH (containing nigericin and high K^+)
- Adherent or suspension cells
- Fluorescence microscope with appropriate filter sets for dual-excitation or dual-emission ratiometry.

Protocol:

- Prepare a 1-5 mM stock solution of **5(6)-Carboxy-eosin** diacetate in anhydrous DMSO. Store protected from light at -20°C .
- Prepare a loading buffer: Dilute the stock solution into HBSS to a final concentration of 1-10 μM . To aid in dye solubilization, pre-mix the stock solution with an equal volume of 20% (w/v) Pluronic F-127 in DMSO before diluting in HBSS.
- Cell Loading:
 - For adherent cells, wash the cells twice with HBSS.
 - Incubate the cells in the loading buffer at 37°C for 30-60 minutes.
 - Wash the cells twice with warm HBSS to remove extracellular dye.
 - Add fresh HBSS to the cells for imaging.
- Fluorescence Imaging:
 - Image the cells using a fluorescence microscope.
 - For dual-excitation ratiometry, sequentially excite the sample at two different wavelengths (e.g., 490 nm and 440 nm for carboxyfluorescein derivatives) while collecting the emission at a single wavelength (e.g., 535 nm).

- For dual-emission ratiometry, excite at a single wavelength and collect emission at two different wavelengths.
- Acquire images at both excitation/emission settings.
- Calibration:
 - To generate a calibration curve, treat the loaded cells with calibration buffers of varying known pH values (e.g., pH 5.5, 6.5, 7.5, 8.5).
 - These buffers should contain a high concentration of potassium (to clamp the membrane potential) and an ionophore such as nigericin (10 μ M) to equilibrate the intracellular and extracellular pH.
 - Acquire ratiometric images for each calibration buffer.
 - Plot the ratio of fluorescence intensities against the corresponding pH values to generate a standard curve.
- Data Analysis:
 - Calculate the ratio of the fluorescence intensities from the experimental samples.
 - Determine the intracellular pH by interpolating this ratio on the calibration curve.

Workflow for Intracellular pH Measurement



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Caption: Workflow for intracellular pH measurement using **5(6)-Carboxy-eosin** diacetate.

Labeling of Proteins and Other Biomolecules

The carboxylic acid group of **5(6)-Carboxy-eosin** can be activated to an N-hydroxysuccinimide (NHS) ester, which readily reacts with primary amines on proteins and other biomolecules to form stable amide bonds. This allows for the fluorescent labeling of antibodies, peptides, and other probes for various imaging applications.

Experimental Protocol: Protein Labeling with **5(6)-Carboxy-eosin** NHS Ester

This protocol provides a general procedure for labeling proteins with **5(6)-Carboxy-eosin** NHS ester. The optimal dye-to-protein ratio should be determined empirically for each specific protein.

Materials:

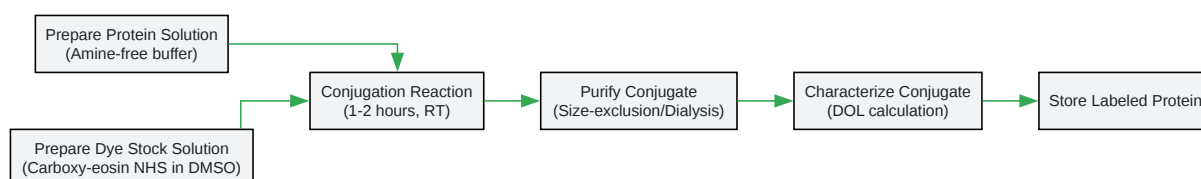
- **5(6)-Carboxy-eosin**, N-hydroxysuccinimide ester
- Protein to be labeled in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- Anhydrous DMSO
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Dialysis tubing or centrifugal filtration devices

Protocol:

- Prepare the protein solution: Dissolve the protein in a suitable amine-free buffer at a concentration of 1-10 mg/mL.
- Prepare the dye stock solution: Immediately before use, dissolve the **5(6)-Carboxy-eosin** NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction:
 - Slowly add a calculated amount of the dye stock solution to the protein solution while gently stirring. The molar ratio of dye to protein can be varied from 5:1 to 20:1 to achieve the desired degree of labeling.

- Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification of the Conjugate:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column pre-equilibrated with a suitable storage buffer (e.g., PBS).
 - Alternatively, perform dialysis against the storage buffer or use centrifugal filtration devices to remove the free dye.
- Characterization of the Conjugate:
 - Determine the protein concentration using a protein assay (e.g., BCA assay).
 - Measure the absorbance of the conjugate at the excitation maximum of the dye (~522 nm) and at 280 nm.
 - Calculate the degree of labeling (DOL) using the following formula: $DOL = (A_{max} * \epsilon_{protein}) / ((A_{280} - (A_{max} * CF)) * \epsilon_{dye})$ where A_{max} is the absorbance at the dye's excitation maximum, A_{280} is the absorbance at 280 nm, $\epsilon_{protein}$ is the molar extinction coefficient of the protein at 280 nm, ϵ_{dye} is the molar extinction coefficient of the dye at its excitation maximum, and CF is the correction factor for the dye's absorbance at 280 nm.
- Storage: Store the labeled protein at 4°C or -20°C, protected from light.

Protein Labeling Workflow



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Caption: Workflow for labeling proteins with **5(6)-Carboxy-eosin** NHS ester.

Fluorescence Resonance Energy Transfer (FRET) Microscopy

5(6)-Carboxy-eosin can serve as a donor or acceptor in a FRET pair to study molecular interactions. Its spectral properties make it a suitable partner for red-emitting fluorophores like Cy3 or TAMRA when used as a donor.

Experimental Protocol: Sensitized Emission FRET Microscopy

This protocol describes a method for detecting FRET between a **5(6)-Carboxy-eosin** labeled molecule (donor) and a red-emitting fluorophore labeled molecule (acceptor) using sensitized emission.

Materials:

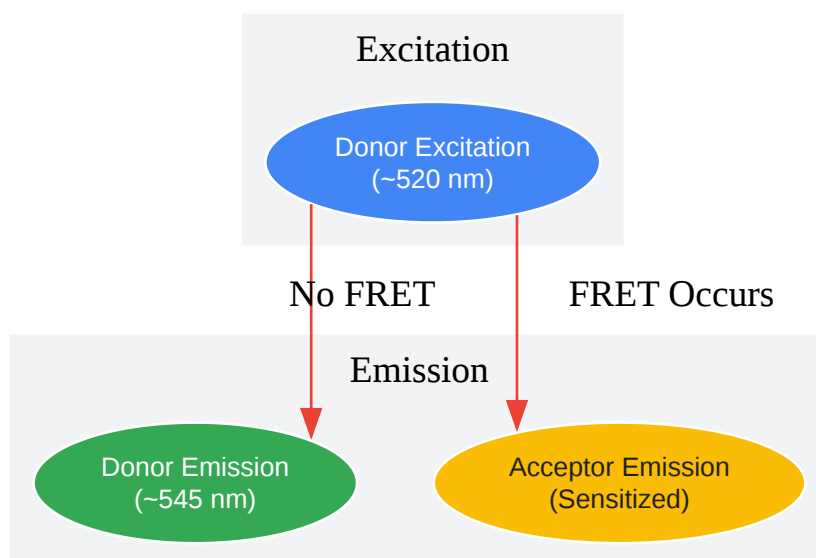
- Cells expressing or labeled with the donor- and acceptor-tagged molecules.
- Fluorescence microscope equipped with filter sets for the donor, acceptor, and FRET channels.

Protocol:

- Sample Preparation: Prepare cells co-expressing or co-labeled with the donor (**5(6)-Carboxy-eosin**) and acceptor fluorophores. Include control samples with only the donor and only the acceptor.
- Image Acquisition:
 - Donor Channel: Excite with the donor excitation wavelength (~520 nm) and collect emission at the donor emission wavelength (~545 nm).
 - Acceptor Channel: Excite with the acceptor excitation wavelength and collect emission at the acceptor emission wavelength.

- FRET Channel (Sensitized Emission): Excite with the donor excitation wavelength (~520 nm) and collect emission at the acceptor emission wavelength.
- Correction for Spectral Bleed-through:
 - Image the donor-only sample using the FRET channel settings to determine the donor bleed-through.
 - Image the acceptor-only sample using the FRET channel settings to determine the acceptor cross-excitation.
- FRET Analysis:
 - Calculate the corrected FRET (cFRET) signal by subtracting the donor bleed-through and acceptor cross-excitation from the raw FRET image.
 - Various FRET efficiency calculation methods can be applied to the corrected images.

FRET Sensitized Emission Logic



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Caption: Logic of FRET sensitized emission with **5(6)-Carboxy-eosin** as the donor.

Concluding Remarks

5(6)-Carboxy-eosin is a robust and versatile fluorescent probe with broad applications in fluorescence microscopy. Its utility in measuring intracellular pH, labeling biomolecules, and as a FRET partner makes it an invaluable tool for cell biologists and drug development professionals. The protocols provided here serve as a starting point for the successful implementation of this dye in various experimental contexts. Researchers are encouraged to optimize these protocols for their specific applications to achieve the best results.

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